

# Safeguarding Your Research: A Comprehensive Guide to Handling Fluorodifen

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## Compound of Interest

Compound Name: Fluorodifen

Cat. No.: B099304

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For Immediate Reference: Essential Safety and Logistical Information for the Use of **Fluorodifen** in a Laboratory Setting

This guide provides crucial safety protocols and operational plans for researchers, scientists, and drug development professionals working with **Fluorodifen**. Adherence to these procedures is paramount to ensure personal safety and environmental protection.

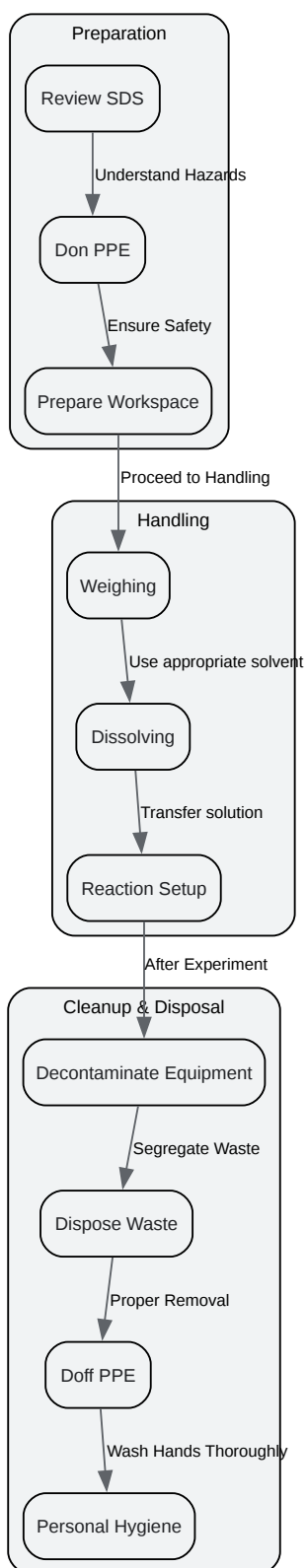
## Key Safety and Handling Data

For quick reference, the following table summarizes the essential quantitative safety information for **Fluorodifen**.

Parameter	Value	Source
GHS Hazard Statements	H319: Causes serious eye irritation H332: Harmful if inhaled H410: Very toxic to aquatic life with long lasting effects	[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P264: Wash skin thoroughly after handling P271: Use only outdoors or in a well-ventilated area P273: Avoid release to the environment P280: Wear eye protection/face protection	
Occupational Exposure Limits	No occupational exposure limit values have been established.	
Recommended Respiratory Protection	Filter type P2 (when dusts are generated)	
UN Number	3077	
Class	9 (Miscellaneous dangerous substances and articles)	
Packing Group	III	

## Experimental Workflow: Safe Handling of Fluorodifen

The following diagram outlines the standard operating procedure for the safe handling of **Fluorodifen** in a laboratory setting.



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## References

- 1. Fluorodifen | C<sub>13</sub>H<sub>7</sub>F<sub>3</sub>N<sub>2</sub>O<sub>5</sub> | CID 27295 - PubChem [pubchem.ncbi.nlm.nih.gov]
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